

commercial availability and suppliers of 2,3,4-Trifluorobenzoyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2,3,4-Trifluorobenzoyl chloride*

Cat. No.: *B137376*

[Get Quote](#)

An In-depth Technical Guide to 2,3,4-Trifluorobenzoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,3,4-Trifluorobenzoyl chloride** (CAS No. 157373-08-5), a key intermediate in the synthesis of novel pharmaceuticals and advanced materials. This document details its chemical properties, commercial availability, and synthetic methodologies.

Chemical and Physical Properties

2,3,4-Trifluorobenzoyl chloride is a colorless to pale yellow liquid with a pungent odor.^{[1][2]} It is a reactive acyl chloride, and the presence of the trifluorinated phenyl ring imparts unique electronic properties that are valuable in medicinal chemistry and materials science.^{[3][4]} It is insoluble in water but soluble in organic solvents like ether, acetone, and dichloromethane.^[1]

Table 1: Physical and Chemical Properties of **2,3,4-Trifluorobenzoyl Chloride**

Property	Value	Source
CAS Number	157373-08-5	[5]
Molecular Formula	C ₇ H ₂ ClF ₃ O	[2] [3] [6]
Molecular Weight	194.54 g/mol	[2] [6]
Appearance	Clear, pale yellow liquid	[2]
Boiling Point	143-144 °C at 130 mm Hg	[2] [6]
Density	1.522 g/mL at 25 °C	[2] [6]
Refractive Index	n _{20/D} 1.497	[2] [6]
Flash Point	92.8 °C	[2]
Vapor Pressure	0.28 mmHg at 25 °C	[2]

Commercial Availability and Suppliers

2,3,4-Trifluorobenzoyl chloride is available from a variety of chemical suppliers, catering to research and development as well as commercial-scale needs. The product is typically offered in various purities, with 98% being common.[\[6\]](#)

Table 2: Selected Commercial Suppliers of **2,3,4-Trifluorobenzoyl Chloride**

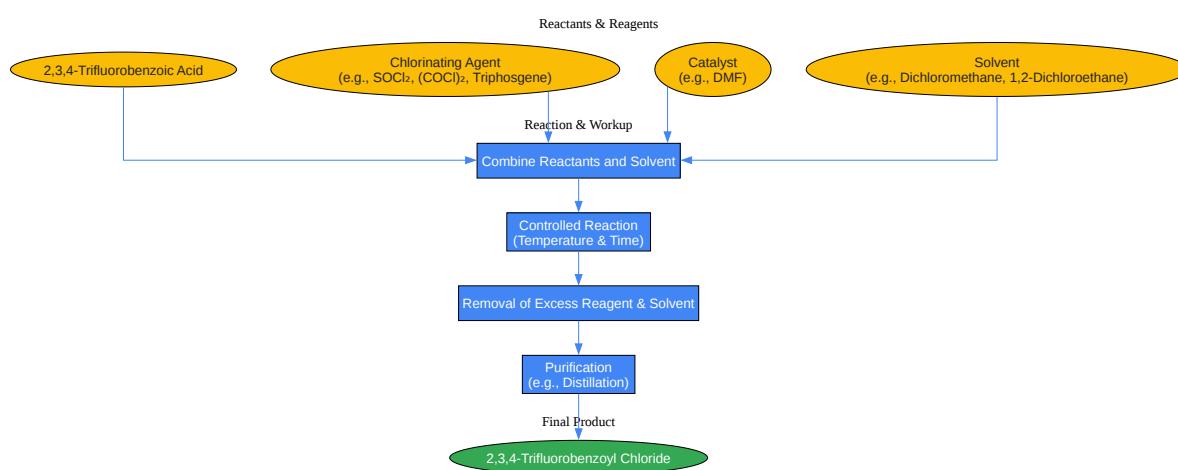
Supplier	Available Quantities	Purity	Notes
TCI America	5g	-	For professional manufacturing, research, and industrial use.[5]
Oakwood Chemical	1g, 5g, 25g, 100g	98%	Inquire for stock availability.[6]
Sigma-Aldrich	1g	-	Part of a collection of rare and unique chemicals; buyer assumes responsibility to confirm purity.[7]
Conier Chem & Pharma	Inquire	97+%	Reputable trader on ECHEMI.[2]
United States Biological	Inquire	Highly Purified	For research use only. [8]
Zhejiang Xieshi New Materials Co., Ltd.	Inquire	-	Manufacturer based in China.[9]

Synthesis Methodologies

The synthesis of **2,3,4-Trifluorobenzoyl chloride** typically involves the chlorination of 2,3,4-Trifluorobenzoic acid. While specific protocols for this exact compound are not readily available in the provided search results, highly analogous and transferable methods for the synthesis of 2,3,4,5-Tetrafluorobenzoyl chloride are well-documented. These methods commonly employ chlorinating agents such as thionyl chloride (SOCl_2), oxalyl chloride ($(\text{COCl})_2$), or triphosgene (bis(trichloromethyl) carbonate).[10]

Experimental Workflow for Synthesis

The general workflow for the synthesis of fluorinated benzoyl chlorides from their corresponding benzoic acids is depicted below.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for the synthesis of **2,3,4-Trifluorobenzoyl chloride**.

Detailed Experimental Protocols (Adapted from Tetrafluoro- Analogues)

The following are detailed experimental protocols adapted from the synthesis of 2,3,4,5-Tetrafluorobenzoyl chloride, which are expected to be highly applicable for the synthesis of **2,3,4-Trifluorobenzoyl chloride**.

Protocol 1: Synthesis using Thionyl Chloride[10][11]

- **Charging the Vessel:** In a suitable reaction vessel equipped with a stirrer, condenser, and heating mantle, charge 2,3,4-Trifluorobenzoic acid, an excess of thionyl chloride, and a catalytic amount of N,N-dimethylformamide (DMF).
- **Reaction:** Heat the mixture to 90-95°C and maintain this temperature for approximately 90 minutes.
- **Workup:** After the reaction is complete, remove the excess thionyl chloride, initially at atmospheric pressure and then under vacuum.
- **Purification:** Distill the residue under reduced pressure to obtain the final product.

Protocol 2: Synthesis using Oxalyl Chloride[10][11]

- **Reactant Preparation:** Dissolve 2,3,4-Trifluorobenzoic acid in a suitable solvent such as dichloromethane.
- **Addition of Reagents:** Add approximately 1.1 equivalents of oxalyl chloride to the solution, followed by a few drops of dry N,N-dimethylformamide. A vigorous reaction should be observed.
- **Reaction:** Stir the mixture at room temperature overnight.
- **Workup:** Concentrate the reaction mixture to an oil. Add toluene and re-concentrate to afford the crude **2,3,4-Trifluorobenzoyl chloride**. The product is often used in the next step without further purification.

Protocol 3: Synthesis using Triphosgene[11][12]

- Initial Setup: In a 4-necked round-bottomed flask equipped with a mechanical stirrer, digital thermometer, nitrogen inlet-outlet, and a condenser, charge triphosgene and a solvent such as 1,2-dichloroethane.
- Heating: Slowly heat the mixture to approximately 80°C (353 K).
- Addition of Acid: Prepare a solution of 2,3,4-Trifluorobenzoic acid and a catalytic amount of N,N-dimethylformamide in 1,2-dichloroethane. Add this solution dropwise to the heated triphosgene mixture over 1 hour.
- Reaction: Continue stirring the mixture for an additional 4 hours at the same temperature.
- Workup: Cool the reaction mixture to 0°C (273 K) and filter to remove any unreacted triphosgene. The product is in the filtrate and can be analyzed by GC.

Safety and Handling

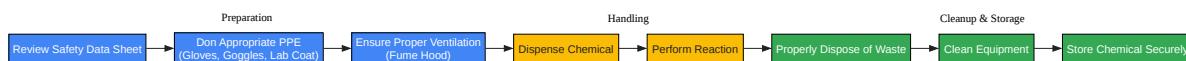
2,3,4-Trifluorobenzoyl chloride is a corrosive substance that can cause severe skin burns and eye damage.^[13] It may also cause respiratory irritation.^[13] It reacts with water, which can generate heat and gases.^[13]

Table 3: Hazard and Safety Information for **2,3,4-Trifluorobenzoyl Chloride**

Hazard Information	Precautionary Measures
Hazard Statements	H227: Combustible liquid. H314: Causes severe skin burns and eye damage. H318: Causes serious eye damage. H335: May cause respiratory irritation.[13]
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, eye protection, and face protection.[13]
Handling	Use in a well-ventilated area. Do not breathe fumes, mist, spray, or vapors. Keep away from ignition sources.[13]
Storage	Store in a well-ventilated, cool place. Keep the container tightly closed. Store locked up.[13]
First Aid (Eyes)	Immediately flush eyes thoroughly with water for at least 15 minutes. Seek immediate medical attention.[13]
First Aid (Skin)	Wash with plenty of soap and water. Remove contaminated clothing. Seek immediate medical attention.[13]
Fire Fighting	Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[13]

Logical Flow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2,3,4-Trifluorobenzoyl chloride**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of **2,3,4-Trifluorobenzoyl chloride**.

Applications in Research and Development

2,3,4-Trifluorobenzoyl chloride is a valuable building block in organic synthesis, particularly in the pharmaceutical and agrochemical industries.^[3] Its primary application is as an acylating agent to introduce the 2,3,4-trifluorobenzoyl moiety into target molecules.^[4] This can impart desirable properties such as increased lipophilicity and metabolic stability.^[4] It is used in the synthesis of a variety of compounds, including antibiotics, preservatives, and pesticides.^[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. echemi.com [echemi.com]
- 3. Page loading... [guidechem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. calpaclab.com [calpaclab.com]
- 6. 2,3,4-Trifluorobenzoyl chloride [oakwoodchemical.com]
- 7. 2,3,4-TRIFLUOROBENZOYL CHLORIDE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 8. usbio.net [usbio.net]
- 9. 2,3,4-Trifluorobenzoyl chloride [xieshichem.com]
- 10. benchchem.com [benchchem.com]
- 11. benchchem.com [benchchem.com]
- 12. asianpubs.org [asianpubs.org]
- 13. synquestprodstorage.blob.core.windows.net [synquestprodstorage.blob.core.windows.net]

- To cite this document: BenchChem. [commercial availability and suppliers of 2,3,4-Trifluorobenzoyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b137376#commercial-availability-and-suppliers-of-2-3-4-trifluorobenzoyl-chloride>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com